

In-Depth Technical Guide: The Biological Activity of GSK-626616

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Compound of Interest

Compound Name: GSK-626616

Cat. No.: B1672396

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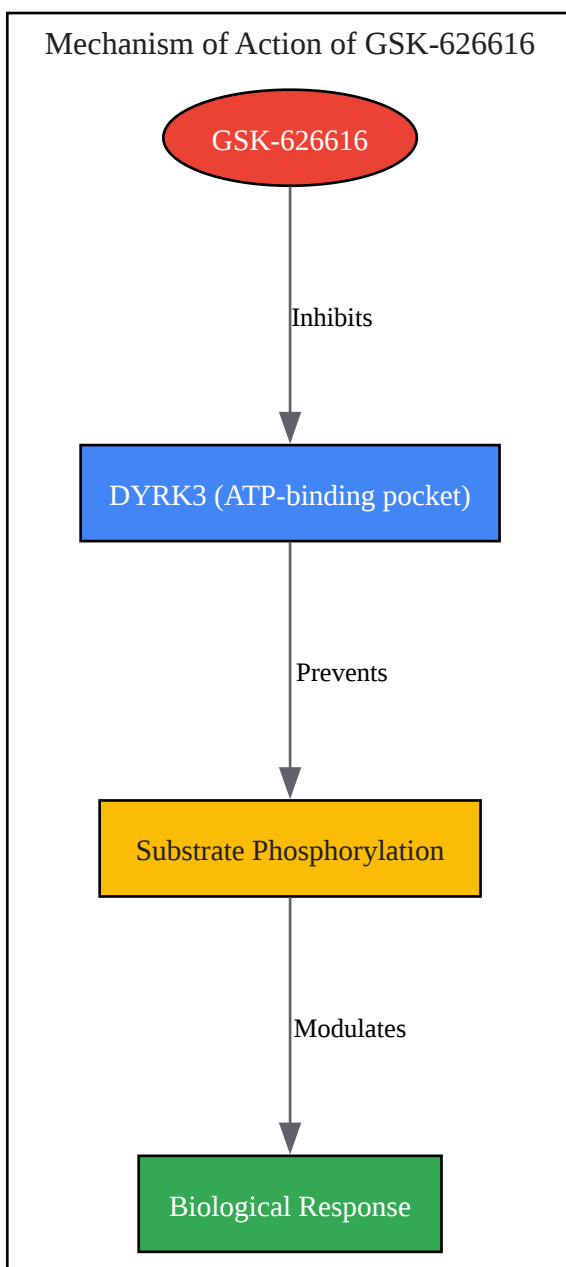
For Researchers, Scientists, and Drug Development Professionals

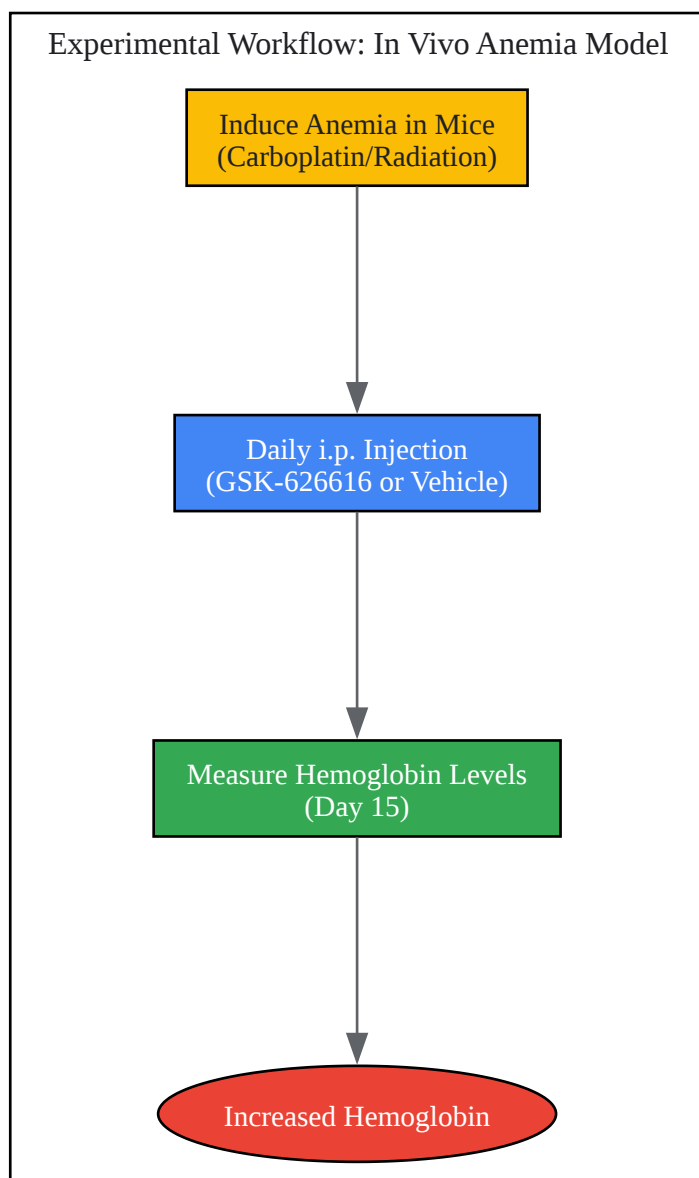
Introduction

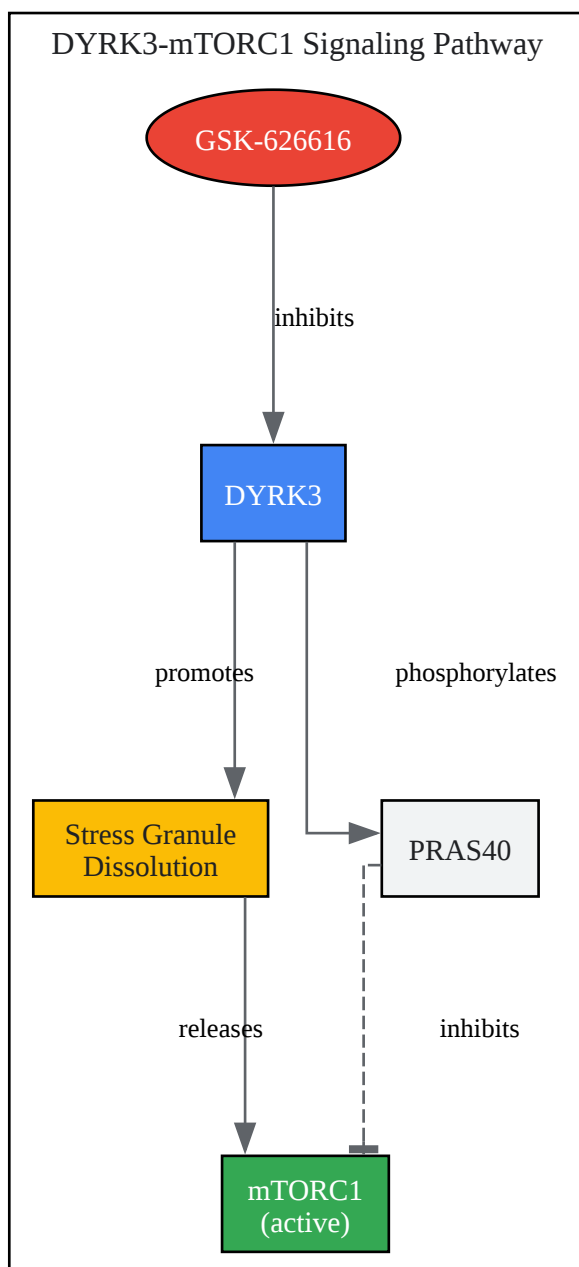
GSK-626616 is a potent and selective, orally bioavailable small molecule inhibitor of the Dual-specificity tyrosine-phosphorylation-regulated kinase (DYRK) family, with a primary focus on DYRK3.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the biological activity of **GSK-626616**, summarizing key quantitative data, detailing experimental methodologies from seminal studies, and illustrating its mechanism of action and experimental applications through signaling pathway and workflow diagrams.

Core Mechanism of Action

GSK-626616 exerts its biological effects primarily through the competitive inhibition of the ATP-binding site of DYRK family kinases.^[5] This inhibition prevents the phosphorylation of downstream substrates, thereby modulating various cellular processes.







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